

1-Boc-5-aminoindole: A Technical Guide to Safe Handling and Precautions

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Compound of Interest

Compound Name: **1-Boc-5-Aminoindole**

Cat. No.: **B065432**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety and handling precautions for **1-Boc-5-aminoindole**, a key intermediate in pharmaceutical research and organic synthesis.^[1] Due to its role in the development of novel bioactive compounds, including those with anti-cancer and anti-inflammatory properties, a thorough understanding of its safe handling is paramount for all laboratory personnel.^[1]

Physicochemical and Hazard Information

While detailed toxicological data such as LD50 values are not readily available in the provided search results, the existing information allows for a clear qualitative and semi-quantitative assessment of the risks associated with **1-Boc-5-aminoindole**.

Physical and Chemical Properties

Property	Value	Source
Chemical Formula	<chem>C13H16N2O2</chem>	[1] [2]
Molecular Weight	232.28 g/mol	[1] [2] [3]
Appearance	Off-white to light brown powder or white crystal with a faint ammonia odor.	[1]
Melting Point	85-88°C	
Boiling Point	384.1 ± 34.0 °C at 760 mmHg	[2] [4]
Density	1.16 ± 0.1 g/cm³	
Solubility	Soluble in organic solvents such as dimethyl sulfoxide (DMSO) and chloroform.	
Flash Point	186.128 °C	[2]

Hazard Identification and Classification

1-Boc-5-aminoindole is classified as an irritant and may cause respiratory irritation.[\[3\]](#) The following table summarizes the GHS hazard statements associated with this compound.

Hazard Class	GHS Hazard Statement
Skin Corrosion/Irritation	H315: Causes skin irritation. [3]
Serious Eye Damage/Eye Irritation	H319: Causes serious eye irritation. [3]
Specific Target Organ Toxicity - Single Exposure	H335: May cause respiratory irritation. [3]

Safe Handling and Storage Protocols

Adherence to proper handling and storage procedures is critical to minimize exposure and ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

A risk assessment should always be conducted before handling **1-Boc-5-aminoindole** to determine the appropriate level of PPE. The following are general recommendations:

PPE	Specification
Eye Protection	Safety glasses with side-shields conforming to EN166 or NIOSH approved eye protection. [5]
Hand Protection	Handle with gloves. Gloves must be inspected prior to use. Use proper glove removal technique to avoid skin contact. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices. [5]
Body Protection	Protective clothing should be worn.
Respiratory Protection	Use only in a well-ventilated area. [4] If engineering controls are not sufficient, a NIOSH/MSHA or European Standard EN 149 approved respirator may be necessary. [6]

Engineering Controls

Control	Description
Ventilation	Work in a well-ventilated area. [4] Use of a chemical fume hood is recommended to control exposure to dust and vapors.
Eyewash Stations and Safety Showers	Ensure that eyewash stations and safety showers are close to the workstation location. [6]

Storage

Condition	Recommendation
Temperature	Store in a cool place.[5] Some suppliers recommend storage at 0-8°C.[1]
Container	Keep container tightly closed in a dry and well-ventilated place.[5][6][7] Containers which are opened must be carefully resealed and kept upright to prevent leakage.[5]
Incompatibilities	Store away from strong oxidizing agents and strong acids.[7]

Emergency Procedures

In the event of an accidental exposure or spill, the following procedures should be followed.

First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[5]
Skin Contact	Wash off with soap and plenty of water. Consult a physician.[5]
Eye Contact	Flush eyes with water as a precaution.[5]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[5]

Spill and Leak Procedures

Action	Procedure
Containment	Contain spillage. [5]
Cleanup	Collect with an electrically protected vacuum cleaner or by wet-brushing and place in a suitable, closed container for disposal. [5] Avoid dust formation. [7]
Environmental Precautions	Prevent further leakage or spillage if safe to do so. Do not let product enter drains. [5]

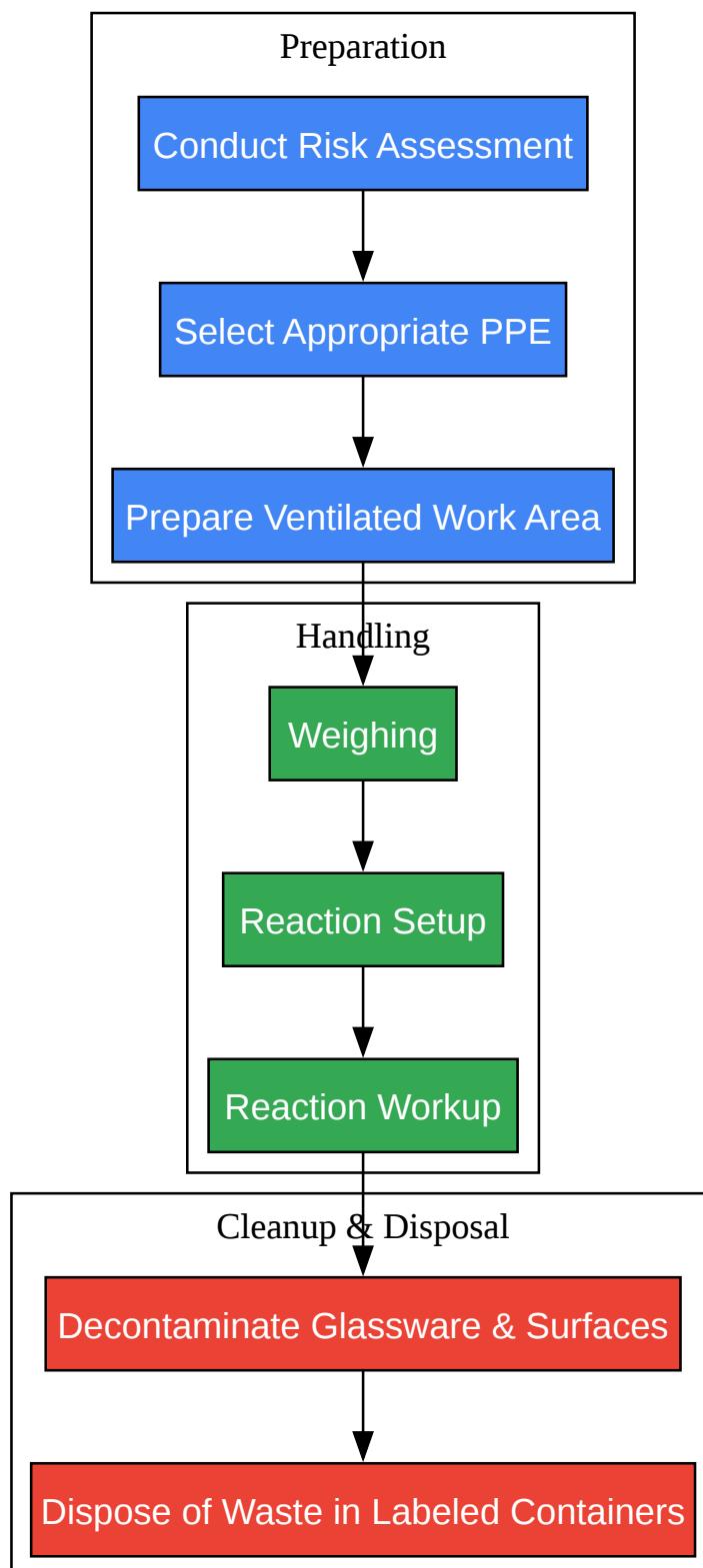
Experimental Protocols and Methodologies

Detailed experimental protocols for the determination of toxicological properties of **1-Boc-5-aminoindole** are not publicly available. The hazard information presented in this guide is based on data from suppliers and chemical databases. Researchers planning to conduct their own safety assessments should adhere to established OECD or EPA guidelines for chemical testing.

Visualizations

Safe Handling Workflow

The following diagram illustrates a logical workflow for the safe handling of **1-Boc-5-aminoindole** in a laboratory setting.

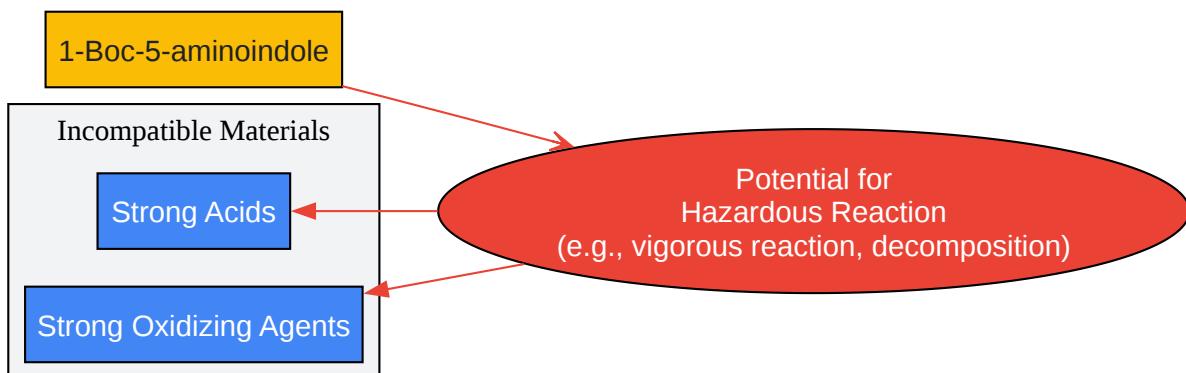


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Caption: Workflow for the safe handling of **1-Boc-5-aminoindole**.

Potential Hazardous Reactions

This diagram illustrates the potential for hazardous reactions based on the known incompatibilities of **1-Boc-5-aminoindole**.



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Caption: Potential hazardous reactions of **1-Boc-5-aminoindole**.

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- To cite this document: BenchChem. [1-Boc-5-aminoindole: A Technical Guide to Safe Handling and Precautions]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b065432#safety-and-handling-precautions-for-1-boc-5-aminoindole>]

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